

Comparing the efficacy of (E)-3-Undecene in different assays

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Compound of Interest

Compound Name: (E)-3-Undecene

Cat. No.: B091121

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Efficacy of (E)-3-Undecene: An Analysis of Available Data

Currently, there is a notable lack of comprehensive scientific literature and experimental data detailing the biological efficacy of **(E)-3-Undecene** across different assays. Publicly accessible chemical databases primarily provide physicochemical properties for this compound, with limited information on its specific biological activities.

While direct studies on **(E)-3-Undecene** are scarce, research on structurally related compounds, such as undecan-3-one and undecan-3-ol, may offer some insights into its potential areas of biological relevance. These related molecules have been investigated for their antimicrobial properties. However, it is crucial to note that structural similarity does not guarantee a corresponding similarity in biological function.

Physicochemical Properties of (E)-3-Undecene:

Property	Value	Source
Molecular Formula	C11H22	PubChem[1]
Molecular Weight	154.29 g/mol	PubChem[1]
CAS Number	1002-68-2	NIST[2]
Synonyms	trans-3-Undecene	NIST[2]

Due to the absence of specific experimental data on the efficacy of **(E)-3-Undecene** in various assays, a comparative analysis as requested cannot be provided at this time. Further research and publication of experimental results are necessary to enable a comprehensive evaluation of this compound's biological activity.

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References

- 1. 3-Undecene, (3E)- | C₁₁H₂₂ | CID 5362751 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Undecene, (E)- [webbook.nist.gov]
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